

# Fomesafen-d3 CAS number and molecular formula.

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## Compound of Interest

Compound Name: Fomesafen-d3

Cat. No.: B12370010

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## Fomesafen-d3: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Fomesafen-d3**, a deuterated analog of the herbicide Fomesafen. This document outlines its chemical properties and provides context for its use in research settings.

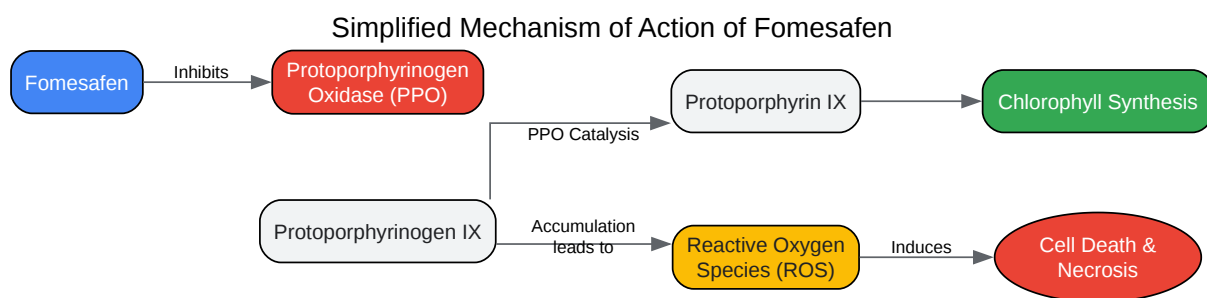
## Chemical Identity and Properties

**Fomesafen-d3** is the deuterium-labeled version of Fomesafen.[1] Fomesafen itself is a member of the diphenyl ether class of herbicides.[2] The key physical and chemical data for **Fomesafen-d3** and its parent compound, Fomesafen, are summarized in the table below. The deuteration of Fomesafen makes it a valuable tool in analytical and research applications, such as its use as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).[1]

Property	Value
Fomesafen-d3	
Molecular Formula	C15H7D3ClF3N2O6S[1][3]
Molecular Weight	441.78 g/mol
Fomesafen (Unlabeled)	
CAS Number	72178-02-0
Molecular Formula	C15H10ClF3N2O6S
Molecular Weight	438.76 g/mol
Melting Point	220-221 °C
pKa	2.9

## Mechanism of Action

Fomesafen acts as a selective herbicide by inhibiting the enzyme protoporphyrinogen oxidase (PPO). This enzyme is crucial for the synthesis of chlorophyll in plants. The inhibition of PPO leads to an accumulation of protoporphyrinogen IX, which in the presence of light, generates reactive oxygen species (ROS). These ROS cause lipid peroxidation of cell membranes, leading to rapid cell death and necrosis of the plant tissue.



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Caption: Mechanism of Fomesafen via PPO inhibition.

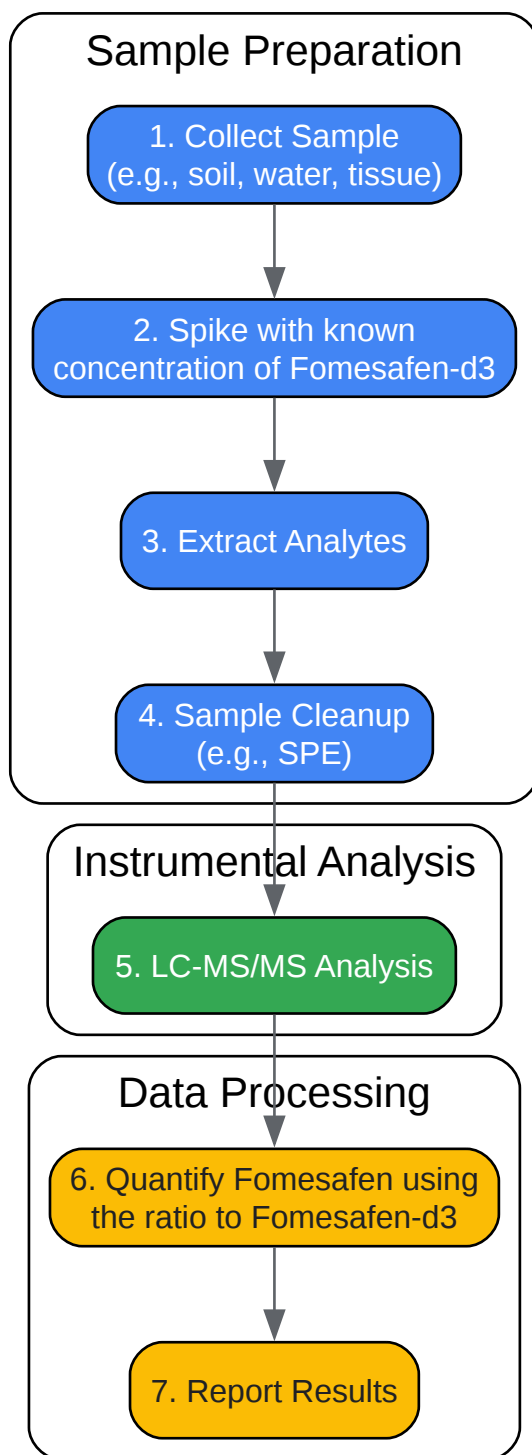
## Experimental Applications

Due to its isotopic labeling, **Fomesafen-d3** is an ideal internal standard for various analytical chemistry applications.

Experimental Workflow: Sample Analysis using **Fomesafen-d3** as an Internal Standard

The following workflow outlines a general procedure for the quantification of Fomesafen in a sample matrix using **Fomesafen-d3** as an internal standard.

## General Workflow for Fomesafen Quantification



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Caption: Workflow for Fomesafen analysis with **Fomesafen-d3**.

### Protocol: Solid Phase Extraction (SPE) for Sample Cleanup

A generic SPE protocol for the extraction of Fomesafen from a water sample is provided below.

Note: This is a general guideline and may require optimization for specific sample matrices.

- Conditioning: Condition a C18 SPE cartridge with 5 mL of methanol followed by 5 mL of deionized water.
- Loading: Load the water sample (e.g., 100 mL), previously spiked with **Fomesafen-d3**, onto the cartridge at a flow rate of approximately 5 mL/min.
- Washing: Wash the cartridge with 5 mL of deionized water to remove interfering substances.
- Elution: Elute the analytes (Fomesafen and **Fomesafen-d3**) with 5 mL of methanol.
- Reconstitution: Evaporate the eluent to dryness under a gentle stream of nitrogen and reconstitute in a suitable solvent for LC-MS/MS analysis.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Fomesafen Herbicide | Selective Weed Control for Legume Crops [smagrichem.com]
- 3. targetmol.cn [targetmol.cn]
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